

High-Purity Macamide B: A Guide for Researchers

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Compound of Interest

Compound Name: Macamide B

CAS No.: 74058-71-2

Cat. No.: B128727

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Introduction

Macamide B, a unique N-benzylamide derived from the plant *Lepidium meyenii* (Maca), is a subject of growing interest within the scientific community.^[1] This bioactive compound has demonstrated a range of pharmacological activities, positioning it as a promising candidate for further investigation in drug discovery and development. This document provides researchers, scientists, and drug development professionals with a comprehensive overview of high-purity **Macamide B**, including a list of commercial suppliers, key research applications with associated quantitative data, detailed experimental protocols, and visualizations of its known signaling pathways.

Commercial Suppliers of High-Purity Macamide B

Sourcing high-purity **Macamide B** is a critical first step for reliable and reproducible research. Several commercial suppliers offer this compound, typically with purity levels of 98% or higher, as determined by High-Performance Liquid Chromatography (HPLC). Below is a summary of some of the available suppliers and their product specifications.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Purity	Storage
ChemFaces	Macamide B	74058-71-2	C ₂₃ H ₃₉ NO	345.57	>98%	2-8°C
Biopurify	Macamide B	74058-71-2	C ₂₃ H ₃₉ NO	345.571	95%~99%	-20°C
United States Biological	Macamide B	74058-71-2	C ₂₃ H ₃₉ NO	345.571	~98% (HPLC)	-20°C
MedChem Express	Macamide B	74058-71-2	C ₂₃ H ₃₉ NO	345.56	98.94%	-20°C (powder)
Sigma-Aldrich	Macamide B phyproof® Reference Substance	74058-71-2	C ₂₃ H ₃₉ NO	345.56	≥95.0% (HPLC)	-20°C

Research Applications and Quantitative Data

Macamide B has been investigated for its potential therapeutic effects in several research areas, most notably in oncology and neuroprotection.

Anticancer Activity

Recent studies have highlighted the potential of **Macamide B** as an anticancer agent, particularly in lung cancer. Research has shown that **Macamide B** can inhibit the proliferation and invasion of lung cancer cells and induce apoptosis.^[1]

Table 1: In Vitro Anticancer Activity of **Macamide B**

Cell Line	Assay	Endpoint	Result	Reference
H1299 (Human non-small cell lung cancer)	MTT Assay	IC ₅₀	~2.5 µmol/l	[1]
A549 (Human lung adenocarcinoma)	MTT Assay	IC ₅₀	~3.7 µmol/l	[1]
H460 (Human large cell lung cancer)	MTT Assay	IC ₅₀	~2.8 µmol/l	[1]
H1299, A549, H460	Annexin V-FITC Assay	Apoptosis Induction	Significant increase in apoptotic cells	
H1299, A549, H460	Transwell Assay	Invasion Inhibition	Significant suppression of cell invasion	

Neuroprotective Effects

Macamide B has also been shown to possess neuroprotective properties, with studies suggesting its potential in mitigating neuronal damage.

Experimental Protocols

This section provides detailed methodologies for key experiments commonly used to assess the bioactivity of **Macamide B**.

Cell Proliferation and Viability Assay (MTT Assay)

This protocol is designed to determine the effect of **Macamide B** on the proliferation and viability of cancer cell lines.

Materials:

- Cancer cell lines (e.g., A549, H1299, H460)

- 96-well plates
- **Macamide B** (dissolved in a suitable solvent like DMSO)
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS)
- Phosphate-Buffered Saline (PBS)
- MTT reagent (5 mg/ml in PBS)
- Dimethyl sulfoxide (DMSO)
- Microplate reader

Procedure:

- Seed cancer cells in 96-well plates at a density of 4×10^3 cells/well and allow them to adhere overnight at 37°C in a 5% CO₂ incubator.
- Prepare serial dilutions of **Macamide B** in complete cell culture medium at concentrations ranging from 1 to 32 µmol/l.
- Remove the existing medium from the wells and replace it with the medium containing different concentrations of **Macamide B**. Include a vehicle control group treated with the same concentration of the solvent used to dissolve **Macamide B** (e.g., PBS or DMSO).
- Incubate the plates for 48 hours at 37°C in a 5% CO₂ incubator.
- After incubation, add 10 µl of MTT reagent (5 mg/ml) to each well.
- Incubate the plates for an additional 4 hours at 37°C.
- Carefully remove the medium containing MTT and add 150 µl of DMSO to each well to dissolve the formazan crystals.
- Gently shake the plates for 10 minutes to ensure complete dissolution.
- Measure the absorbance at 490 nm using a microplate reader.

- Calculate the cell viability as a percentage of the vehicle control and determine the IC₅₀ value.

Cell Invasion Assay (Transwell Assay)

This protocol is used to evaluate the effect of **Macamide B** on the invasive potential of cancer cells.

Materials:

- Cancer cell lines
- 24-well Transwell inserts with 8 µm pore size
- Matrigel
- Serum-free cell culture medium
- Complete cell culture medium
- **Macamide B**
- Cotton swabs
- Methanol
- Crystal violet staining solution

Procedure:

- Coat the upper surface of the Transwell inserts with Matrigel and allow it to solidify.
- Harvest cancer cells and resuspend them in serum-free medium at a density of 1×10^5 cells/ml.
- Add 200 µl of the cell suspension to the upper chamber of the Matrigel-coated inserts.
- Add 600 µl of complete medium containing **Macamide B** at the desired concentration to the lower chamber. Include a control group with complete medium only.

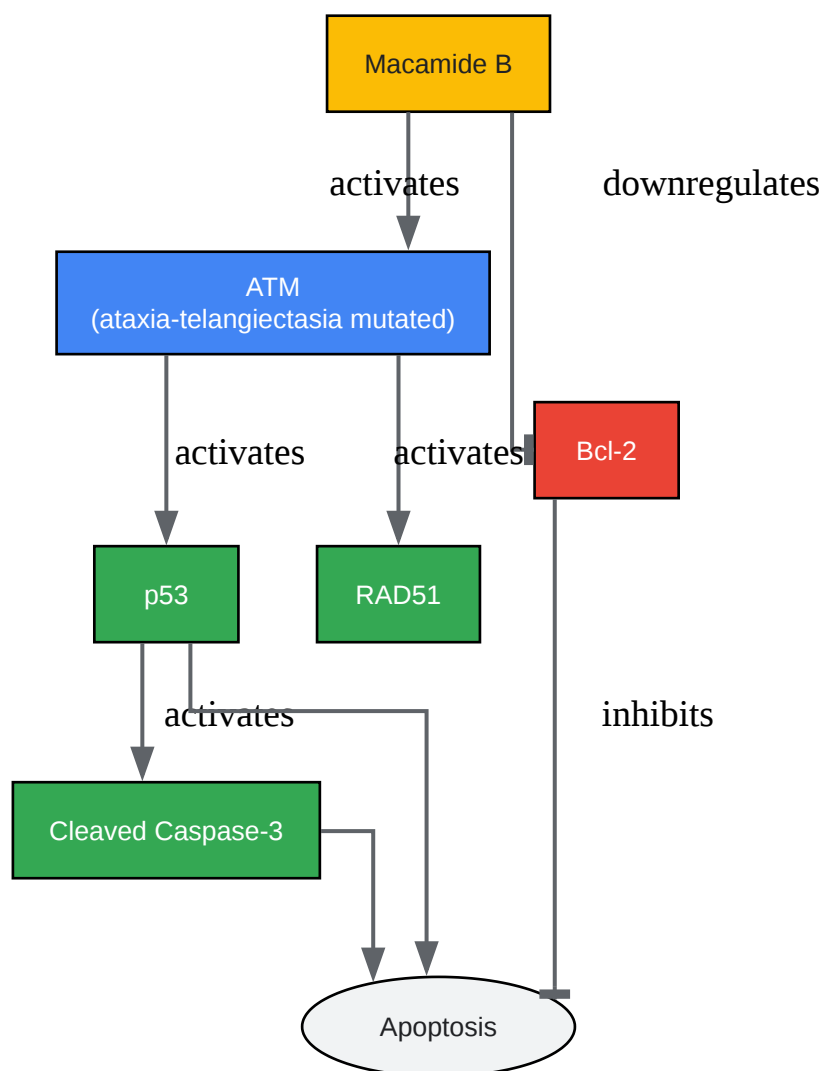
- Incubate the plate for 24 hours at 37°C in a 5% CO₂ incubator.
- After incubation, carefully remove the non-invading cells from the upper surface of the membrane with a cotton swab.
- Fix the invading cells on the lower surface of the membrane with methanol for 15 minutes.
- Stain the cells with crystal violet solution for 20 minutes.
- Gently wash the inserts with PBS.
- Count the number of stained cells in several random fields under a microscope.
- Quantify the results and compare the number of invading cells in the **Macamide B**-treated group to the control group.

Signaling Pathways and Visualizations

Macamide B has been shown to modulate specific signaling pathways involved in cellular processes like apoptosis and DNA damage response.

ATM Signaling Pathway in Lung Cancer

In lung cancer cells, **Macamide B** has been found to activate the Ataxia-Telangiectasia Mutated (ATM) signaling pathway. This pathway plays a crucial role in the cellular response to DNA double-strand breaks. Activation of ATM by **Macamide B** leads to the upregulation of downstream targets such as p53 and RAD51, and an increase in cleaved caspase-3, ultimately promoting apoptosis. Concurrently, the expression of the anti-apoptotic protein Bcl-2 is reduced.

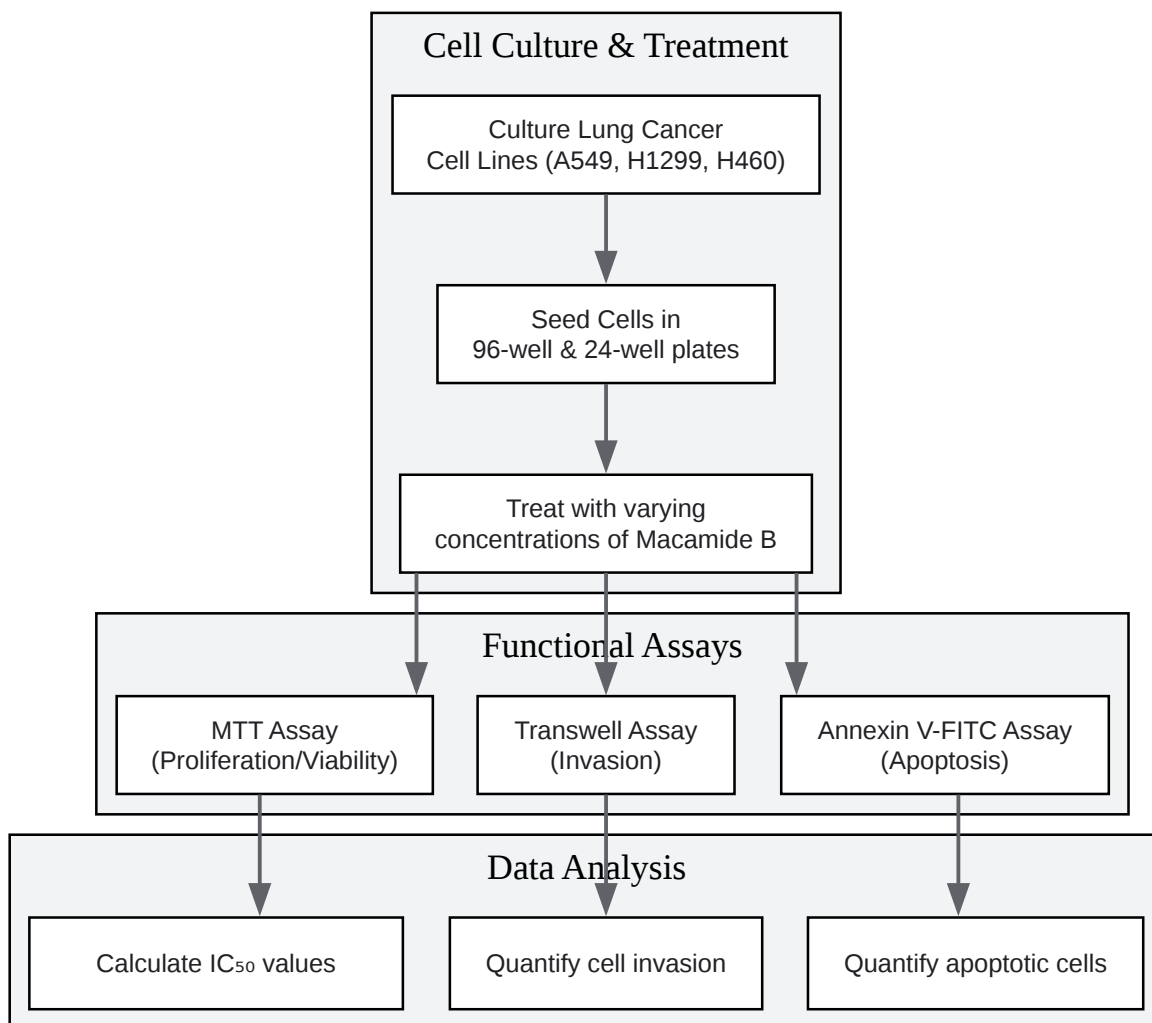


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Caption: **Macamide B**-induced ATM signaling pathway in lung cancer cells.

Experimental Workflow for In Vitro Anticancer Screening

The following diagram illustrates a typical workflow for screening the anticancer potential of **Macamide B** in vitro.



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Caption: A typical workflow for in vitro anticancer screening of **Macamide B**.

Conclusion

High-purity **Macamide B** is a valuable tool for researchers exploring novel therapeutic agents. The information and protocols provided in this document are intended to serve as a starting point for further investigation into the biological activities and mechanisms of action of this promising natural product. As with any research chemical, it is imperative to source high-quality material and to follow established experimental protocols to ensure the validity and reproducibility of research findings.

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References

- 1. Macamide B suppresses lung cancer progression potentially via the ATM signaling pathway - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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